

Safety and handling precautions for 3,4,5-Trimethoxybenzonitrile

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Compound of Interest

Compound Name: **3,4,5-Trimethoxybenzonitrile**

Cat. No.: **B158541**

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An In-depth Technical Guide to the Safe Handling of **3,4,5-Trimethoxybenzonitrile**

Introduction

3,4,5-Trimethoxybenzonitrile (CAS No: 1885-35-4) is a substituted benzonitrile compound utilized in various research and development applications, particularly in the synthesis of more complex molecules.^[1] Its chemical structure, featuring a nitrile group and three methoxy substituents on the benzene ring, imparts specific reactivity and, consequently, a distinct hazard profile. This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety information, handling precautions, and emergency procedures to ensure its safe use in a laboratory setting. Adherence to these guidelines is crucial for minimizing risks and protecting personnel from potential chemical exposure.

Chemical Identification and Physical Properties

Accurate identification and knowledge of a chemical's physical properties are foundational to its safe handling.

Property	Value	Citations
CAS Number	1885-35-4	[2]
Molecular Formula	C ₁₀ H ₁₁ NO ₃	[1] [3]
Molecular Weight	193.20 g/mol	[1]
Appearance	White to orange/green powder or crystal	[2] [4]
Melting Point	91-94 °C	[2]
Boiling Point	180-185 °C / 10 mmHg	[2]
Solubility	Soluble in Methanol	[2]
Flash Point	Not Applicable	
Density	~1.23 g/cm ³ (estimate)	[2]

Hazard Identification and GHS Classification

3,4,5-Trimethoxybenzonitrile is classified as hazardous under the Globally Harmonized System (GHS).[\[1\]](#) The primary hazards are related to acute toxicity and irritation.

GHS Classification	Code	Description	Citations
Pictogram	GHS07 (Exclamation Mark)		
Signal Word	Warning		
Hazard Statements	H302	Harmful if swallowed	[1]
H312	Harmful in contact with skin		[1]
H332	Harmful if inhaled		
H315	Causes skin irritation		[1]
H319	Causes serious eye irritation		[1]
H335	May cause respiratory irritation		
Hazard Classes	Acute Toxicity, Oral	Category 4	
Acute Toxicity, Dermal		Category 4	
Acute Toxicity, Inhalation		Category 4	
Skin Irritation		Category 2	
Eye Irritation		Category 2	
Specific Target Organ Toxicity	Category 3 (Respiratory system)		

The primary target organ for toxicity is the respiratory system. Inhalation of dust, skin contact, eye contact, and ingestion are all potential routes of harmful exposure.

Safe Handling and Storage Procedures

Strict protocols must be followed to minimize exposure during handling and storage.

Handling:

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- Avoid Contact: Prevent all personal contact, including the inhalation of dust.[7] Do not get in eyes, on skin, or on clothing.[5]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[5] Do not eat, drink, or smoke in the work area.
- Dust Control: Avoid dust formation.[5] Use dry clean-up procedures and avoid generating dust during spill management.[7]

Storage:

- Container: Keep the container tightly closed in a dry and cool place.[5][6]
- Conditions: Store in a locked, well-ventilated area.[5][6]
- Incompatibilities: Store away from strong oxidizing agents, as contact may result in ignition. [5][7][8]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to prevent exposure.

Control Measure	Specification	Citations
Engineering Controls	Ensure adequate ventilation. Eyewash stations and safety showers must be close to the workstation.	[5][9]
Eye/Face Protection	Wear chemical safety goggles or glasses that comply with OSHA 29 CFR 1910.133 or European Standard EN166.	[5][10]
Skin Protection	Wear appropriate protective gloves (inspected prior to use) and clothing to prevent skin exposure.	[5][10]
Respiratory Protection	Use a NIOSH-approved N95 dust mask or equivalent when dust is generated.	

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol	Citations
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[5][8][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.	[5][8][11]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, seek medical attention.	[5][8][11]
Ingestion	Rinse mouth with water. Call a POISON CENTER or doctor immediately if you feel unwell. Do NOT induce vomiting.	[5][11]

Fire and Explosion Hazard Data

While not highly flammable, **3,4,5-Trimethoxybenzonitrile** is a combustible solid.

Hazard Aspect	Description	Citations
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO ₂).	[5][6][10]
Specific Hazards	The compound is a combustible solid.[7] Finely dispersed dust may form an explosive mixture with air.[7] Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO ₂), and nitrogen oxides (NO _x).	[6][7]
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.	[5][6]

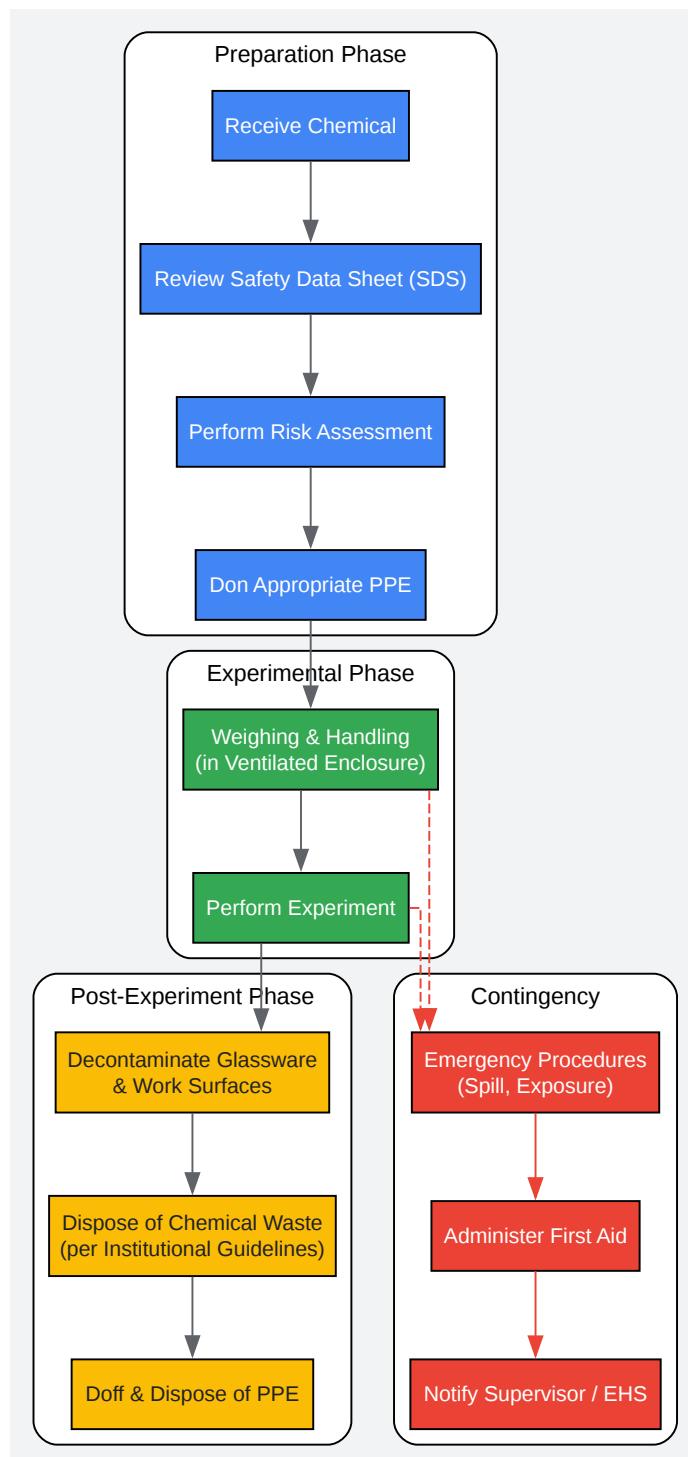
Toxicological Information

The toxicological profile is primarily based on GHS classifications. Harmful effects are expected following oral, dermal, or inhalation exposure.[1] The material is a known irritant to the skin, eyes, and respiratory system.

Experimental Protocols: Detailed experimental protocols for the toxicological assessment of **3,4,5-Trimethoxybenzonitrile** are not available in the publicly accessible safety data sheets and chemical databases referenced. Such studies are typically conducted by manufacturers or specialized toxicology labs and are often proprietary. The hazard classifications provided are derived from the results of these non-disclosed studies.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **3,4,5-Trimethoxybenzonitrile** in a laboratory setting, from acquisition to disposal.



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